

# Comparative Analysis of the PT-91 Twardy and its Analogues

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A Technical Overview for Researchers and Drug Development Professionals

This guide provides an objective comparative analysis of the Polish **PT-91** Twardy main battle tank and its contemporaries. The **PT-91**, a significant modernization of the Soviet-era T-72M1, incorporates numerous advancements in firepower, mobility, and protection.<sup>[1][2]</sup> This analysis benchmarks the **PT-91** against selected analogues: the Russian T-72B3, a direct modernization of the same lineage; the German Leopard 2A4, a widely adopted NATO standard; and the Serbian M-84AS1, another comprehensive T-72 upgrade. The comparisons are based on publicly available technical specifications and performance data.

## Data Presentation: Key Performance Indicators

The following tables summarize the quantitative data for the **PT-91** Twardy and its analogues across primary performance categories.

### Table 1: Armament and Firepower

Specification	PT-91 Twardy	T-72B3	Leopard 2A4	M-84AS1
Main Armament	125mm 2A46	125mm 2A46M-5	120mm L44	125mm 2A46M
	Smoothbore	Smoothbore	Smoothbore	Smoothbore
	Gun[1]	Gun[3][4][5]	Gun[6][7]	Gun[8][9]
Ammunition Load	42 rounds[1]	38 rounds[3]	42 rounds[7][10]	42 rounds[11]
Rate of Fire (rounds/min)	8-10[1][12]	Not specified	Not specified	Not specified
Fire Control System	SKO-1M Drawa-T (with thermal sight)[1]	Sosna-U (with thermal imager) [4][5]	Digital Fire Control System (with thermal imager)[6][13]	DNNS 2ATK (with thermal imager)[9]
Secondary Armament	7.62mm PKT, 12.7mm NSVT[1]	7.62mm PKTM, 12.7mm NSV[3]	2 x 7.62mm MG3A1[13]	7.62mm M86, 12.7mm RCWS[8][9]

Table 2: Mobility

Specification	PT-91 Twardy	T-72B3	Leopard 2A4	M-84AS1
Engine	PZL-Wola S-12U Diesel[1]	V-84-1 Diesel (upgraded to V-92S2F)[3][5]	MTU MB 873 Ka-501 Diesel[6][7]	V-46-TK / V-46-TK1 Diesel[11][14]
Engine Power (hp)	850 (some later models 1,000)[1][12][15]	840 (upgraded to 1,130)[3][4][16]	1,500[6][7]	1,000 (upgradable to 1,200)[14]
Power-to-Weight Ratio (hp/t)	~18.5[1]	~18.3 (upgraded ~24.6)	~27.2[6]	~22.2 (upgradable ~26.7)[14]
Maximum Road Speed (km/h)	60[12][15]	65-70[3][4]	72[6][7]	60-70[9][14]
Operational Range (km)	650 (700 with external tanks)[1][12]	500[3]	450-550[6][17]	600-700[9][14]

Table 3: Protection

Specification	PT-91 Twardy	T-72B3	Leopard 2A4	M-84AS1
Base Armor	Composite, Laminated[1]	Steel with laminate, composite elements[4]	Spaced multi-layer composite[6][10]	High-hardness steel, composite elements[8]
Reactive Armor	ERAWA-1 / ERAWA-2[1]	Kontakt-5[4][18]	N/A (Can be fitted with add-on armor)	M19 ERA[8][14]
Active Protection System	Obra-1 Laser Warning System[1]	Screening system against laser guidance[3]	N/A	SOFTKILL Active Protection Suite[9]
Smoke Grenade Launchers	24[1]	8-12[3][16]	16[7]	Yes[9]
Combat Weight (tonnes)	45.9[1]	~46.5[4]	55.15[6]	45-46[8][14]

## Experimental Protocols

While specific, head-to-head experimental data between these tanks is not publicly available, the following protocols outline the standard methodologies used in the evaluation of main battle tank performance. These are based on established military testing procedures, such as the NATO STANAGs.

### Protocol 1: Armor Protection Evaluation (Based on STANAG 2920)

Objective: To determine the ballistic protection level of the tank's armor suite (base armor and reactive armor modules) against common threats.

Methodology:

- Material Sample Preparation: Representative samples of the tank's armor arrays (e.g., glacis plate composite, turret cheek module with ERAWA) are mounted on a test fixture.

- **Threat Simulation:** The test involves firing standardized projectiles, such as Fragment Simulating Projectiles (FSPs) and shaped-charge warheads (simulating anti-tank guided missiles), at the armor samples.[\[19\]](#)[\[20\]](#)
- **V50 Ballistic Limit Test:** For kinetic energy threats, the core test is the V50 ballistic limit determination.[\[19\]](#) This involves firing projectiles at varying velocities to establish the velocity at which there is a 50% probability of complete penetration.[\[19\]](#)[\[20\]](#)
- **Shaped Charge Disruption Test:** For High-Explosive Anti-Tank (HEAT) rounds, the test measures the reduction in penetration capability of the shaped charge jet after it interacts with the reactive armor (e.g., ERAWA).[\[21\]](#)[\[22\]](#) The residual penetration is measured in a witness plate of Rolled Homogeneous Armor (RHA) placed behind the test sample.
- **Data Analysis:** The V50 value (in m/s) provides a quantifiable measure of kinetic energy protection. For HEAT rounds, the effectiveness is often expressed as the percentage reduction in the warhead's penetration capability.[\[21\]](#)

## Protocol 2: Fire Control System Accuracy and Engagement Time Trial

**Objective:** To evaluate the effectiveness of the tank's fire control system (FCS) in accurately engaging stationary and moving targets under various conditions.

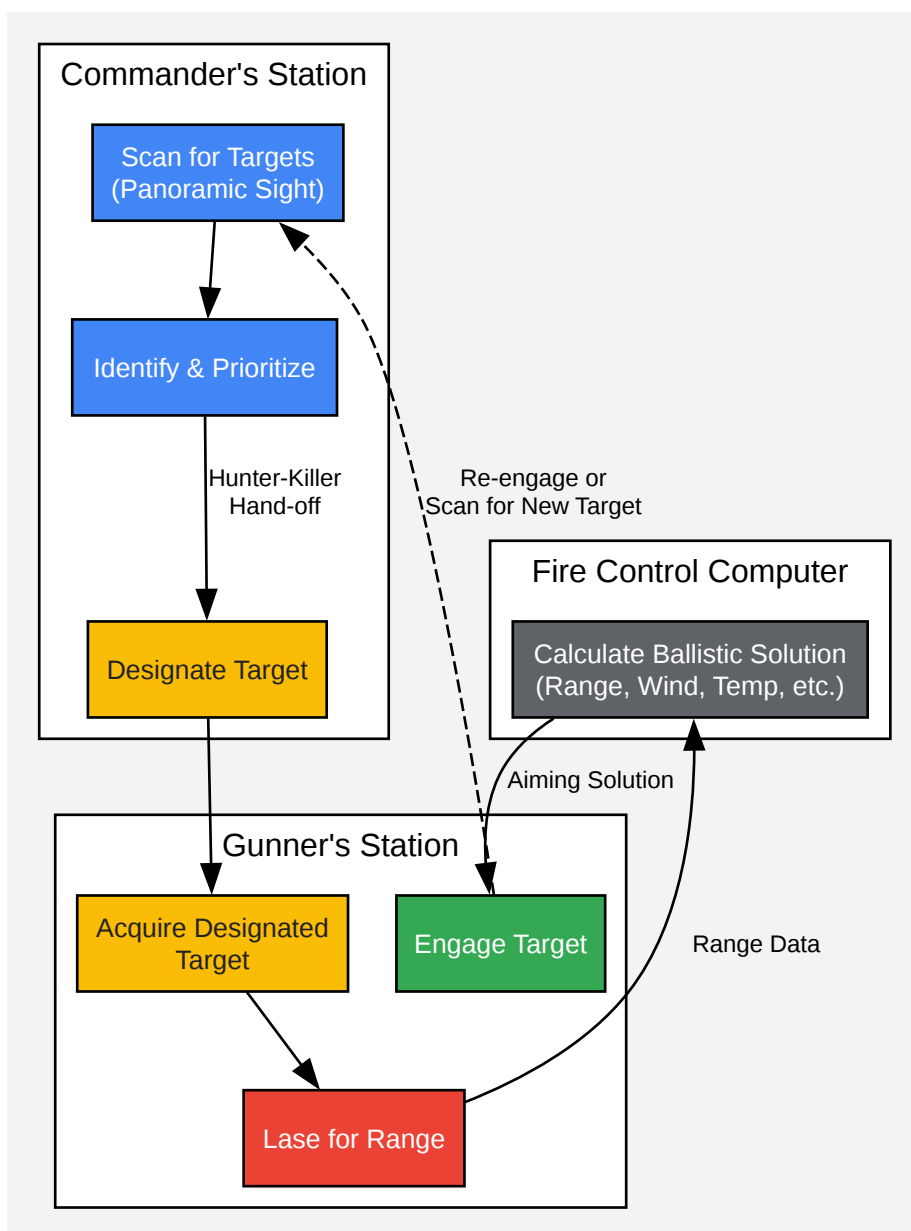
**Methodology:**

- **Test Environment:** A standardized gunnery range with targets placed at known, variable distances (e.g., 1,500m, 2,000m, 2,500m).
- **Target Types:** A mix of stationary and moving (laterally and obliquely) tank-sized targets.
- **Engagement Scenarios:**
  - **Stationary-to-Stationary:** Tank and target are stationary. This provides a baseline for system accuracy.
  - **Fire-on-the-Move:** The test tank moves at a constant speed (e.g., 30 km/h) while engaging a stationary target.

- Moving-to-Moving: Both the test tank and the target are in motion.
- Hunter-Killer: The commander identifies a target using panoramic sights and hands it off to the gunner for engagement, while the commander searches for the next target.
- Data Collection:
  - Time to First Hit: Time measured from the moment a target is presented to the moment of a successful first-round hit.
  - First-Round Hit Probability: The percentage of successful first-round engagements across multiple runs.
  - Accuracy: Measured by the dispersion of shots around the target center.
- Conditions: Trials are conducted in both day (optical and thermal channels) and night (thermal channel only) conditions to evaluate 24-hour operational capability.

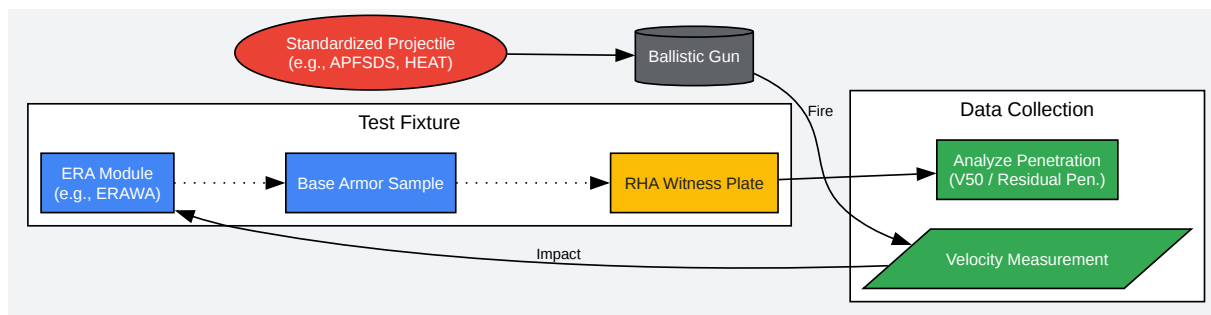
## Visualizations

The following diagrams illustrate key logical workflows and experimental setups relevant to the analysis of these armored fighting vehicles.



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Caption: Logical workflow of a "Hunter-Killer" engagement sequence.



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Caption: Experimental workflow for ballistic armor protection testing.

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